

Technical Guide: Physicochemical Properties, Synthesis, and Mechanism of Action of Iodopropynyl Butylcarbamate (IPBC)

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Compound of Interest

Compound Name: 2-Iodylbut-2-enedioic acid

Cat. No.: B15413385

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Introduction

This technical guide provides an in-depth overview of Iodopropynyl Butylcarbamate (IPBC), a widely used biocide. While the initial query referenced the chemical formula $C_4H_3IO_4$, extensive database searches did not yield a recognized compound with this composition. The data presented herein pertains to the commercially significant and structurally related compound, 3-Iodo-2-propynyl N-butylcarbamate, commonly known as IPBC, which has the chemical formula $C_8H_{12}INO_2$.^[1] This document is intended for researchers, scientists, and professionals in drug development and material science who are interested in the properties and applications of this potent antimicrobial agent.

Physicochemical Data

A summary of the key quantitative properties of Iodopropynyl Butylcarbamate is presented in Table 1. This data is essential for understanding its behavior in various formulations and environmental conditions.

| Property | Value |
|---------------------|---|
| Molecular Formula | C8H12INO2 |
| Molar Mass | 281.093 g·mol ⁻¹ [1] |
| Appearance | White, crystalline powder [1] |
| Density | 1.575 g/mL [1] |
| Melting Point | 66 °C [1] |
| Solubility in water | 156 mg/L [1] |

Table 1: Physicochemical properties of Iodopropynyl Butylcarbamate (IPBC).

Experimental Protocols

Synthesis of Iodopropynyl Butylcarbamate (IPBC)

The synthesis of high-purity IPBC can be achieved through the iodination of propynyl butylcarbamate. The following protocol is based on established patent literature, which describes a method that minimizes the formation of di- and tri-iodinated isomers.[\[2\]](#)[\[3\]](#)

Materials:

- Propynyl butylcarbamate
- Sodium iodide (or Potassium iodide)[\[2\]](#)[\[3\]](#)
- Nonionic surfactant (e.g., alcohol ethoxylates)[\[2\]](#)[\[4\]](#)
- Sodium hydroxide (50% aqueous solution)[\[3\]](#)
- Organic acid (for pH adjustment)[\[4\]](#)
- Sodium bisulfite (for pH adjustment)[\[4\]](#)
- Deionized water

Procedure:

- **Reaction Setup:** A reaction vessel is charged with an aqueous solution of a nonionic surfactant. The concentration of the surfactant should be approximately 15 to 20 weight percent relative to the propynyl butylcarbamate charge.[4]
- **Cooling:** The surfactant solution is cooled to a temperature range of 0 to 8°C.[4]
- **Addition of Reactants:** While maintaining the temperature between 0-8°C, propynyl butylcarbamate is added to the cooled surfactant solution with stirring. Subsequently, a 50% aqueous solution of sodium hydroxide and a solution of sodium iodide dissolved in water are added.[3] The reaction is carried out at a pH greater than 7.[2][4]
- **In-situ Iodination:** The iodide⁺ ion is generated in-situ through the oxidation of the iodide salt. [2][4] This controlled generation of the reactive iodine species is crucial for minimizing the formation of impurities.
- **pH Adjustments:** The pH of the reaction mass is first made slightly acidic with an organic acid and then adjusted to approximately 6.6, potentially using sodium bisulfite.[4]
- **Temperature Ramping:** The temperature of the reaction mixture is gradually increased to a temperature below 59°C. Following this, the temperature is ramped down to 25 to 30°C.[4]
- **Isolation and Purification:** The reaction mass is further cooled to room temperature with agitation. The resulting solid product is filtered, washed with water, and dried to a constant weight at a temperature ranging from 25 to 45°C.[2][4]

Mechanism of Action

Iodopropynyl Butylcarbamate is a broad-spectrum fungicide and biocide.[1][5] Its primary mechanism of action involves the disruption of essential cellular processes in microorganisms. [5][6]

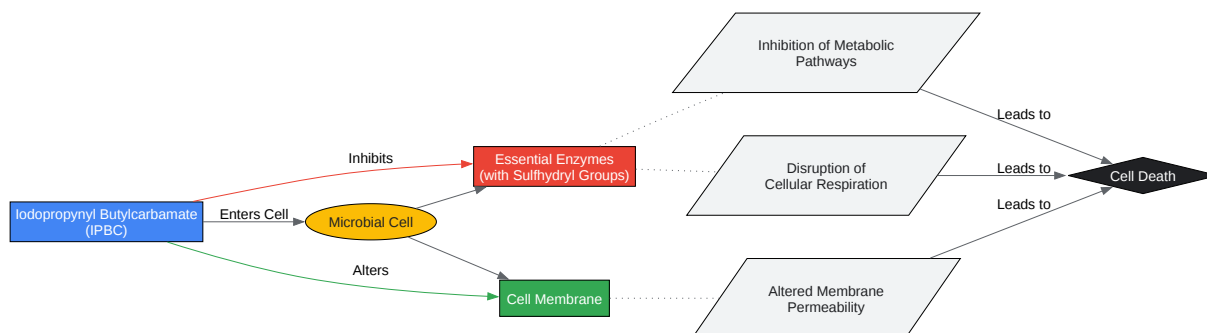
The key molecular interactions of IPBC include:

- **Enzyme Inhibition:** IPBC is known to react with sulfhydryl groups (-SH) present in the amino acid cysteine within proteins and enzymes.[6] This interaction can lead to the inactivation of enzymes that are vital for cellular respiration and other metabolic pathways necessary for microbial survival.[6]

- **Alteration of Cell Membrane Permeability:** The Fungicide Resistance Action Committee (FRAC) classifies IPBC in Group 28, which includes compounds that act by altering cell membrane permeability.[1]
- **Cholinesterase Inhibition:** As a carbamate, IPBC can also act as a cholinesterase or acetylcholinesterase (AChE) inhibitor. It forms an unstable complex with these enzymes by carbamoylating their active sites, leading to reversible inhibition.[7]

The presence of the iodopropynyl group is believed to be the active moiety responsible for targeting microbial enzymes and cell membranes, ultimately leading to cell death.[6] This multifaceted mechanism of action makes IPBC effective against a wide range of fungi, molds, and bacteria.[1][6]

Visualizations



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